

Heneicosane-d44 CAS number and registry information

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Compound of Interest

Compound Name: Heneicosane-d44

Cat. No.: B1445965

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Heneicosane-d44: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Heneicosane-d44**, a deuterated form of the long-chain alkane, heneicosane. This document consolidates essential registry information, physicochemical properties, and key applications, with a focus on its use as an internal standard in analytical chemistry. Furthermore, it explores the biological significance of its non-deuterated counterpart, heneicosane, as a semiochemical and bioactive molecule, providing context for potential research applications.

Core Registry and Physicochemical Data

Heneicosane-d44 is a saturated hydrocarbon where all 44 hydrogen atoms have been replaced with their heavy isotope, deuterium. This isotopic labeling makes it an invaluable tool in mass spectrometry-based analytical methods.

Property	Value
CAS Number	39756-37-1[1][2][3]
Molecular Formula	C ₂₁ D ₄₄ [4]
Molecular Weight	340.85 g/mol [2]
Synonyms	(2H44)Henicosane, n-Heneicosane-d44, Perdeuteroheneicosane
Isotopic Enrichment	≥99 atom % D[2]
Physical State	Solid
Boiling Point	356.1 ± 5.0 °C at 760 mmHg[4]
Flash Point	198.8 ± 7.2 °C[4]
Density	0.8 ± 0.1 g/cm ³ [4]

Application in Analytical Chemistry: Use as an Internal Standard

The primary application of **Heneicosane-d44** is as an internal standard in quantitative analysis, particularly in gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). The use of a deuterated standard is the gold standard for quantification in complex matrices as it corrects for sample loss during preparation and for variations in instrument response.

Experimental Workflow: Quantification of Alkanes in Biological Samples using GC-MS

The following is a generalized workflow for the quantification of heneicosane or other long-chain alkanes in a biological matrix (e.g., insect cuticle extract, plant volatile collection) using **Heneicosane-d44** as an internal standard.



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Caption: Generalized workflow for quantitative analysis using an internal standard.

Experimental Protocol: Sample Preparation and GC-MS Analysis

1. Sample Preparation:

- **Extraction:** The biological matrix is extracted with a non-polar solvent such as hexane or dichloromethane to isolate the hydrocarbons.
- **Internal Standard Spiking:** A known amount of **Heneicosane-d44** solution (e.g., in isooctane^[1]) is added to the extract.
- **Purification (Optional):** Depending on the complexity of the matrix, a solid-phase extraction (SPE) cleanup step may be employed to remove interfering compounds.
- **Concentration:** The solvent is evaporated under a gentle stream of nitrogen to concentrate the sample.

2. GC-MS Analysis:

- **Injection:** The concentrated sample is injected into the GC-MS system.
- **Chromatographic Separation:** A non-polar capillary column (e.g., HP-5MS) is used to separate the analytes based on their boiling points and interaction with the stationary phase.
- **Mass Spectrometry Detection:** The mass spectrometer is operated in selected ion monitoring (SIM) mode to detect the molecular ions of the analyte (heneicosane) and the internal standard (**Heneicosane-d44**).

- **Quantification:** The concentration of the analyte is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

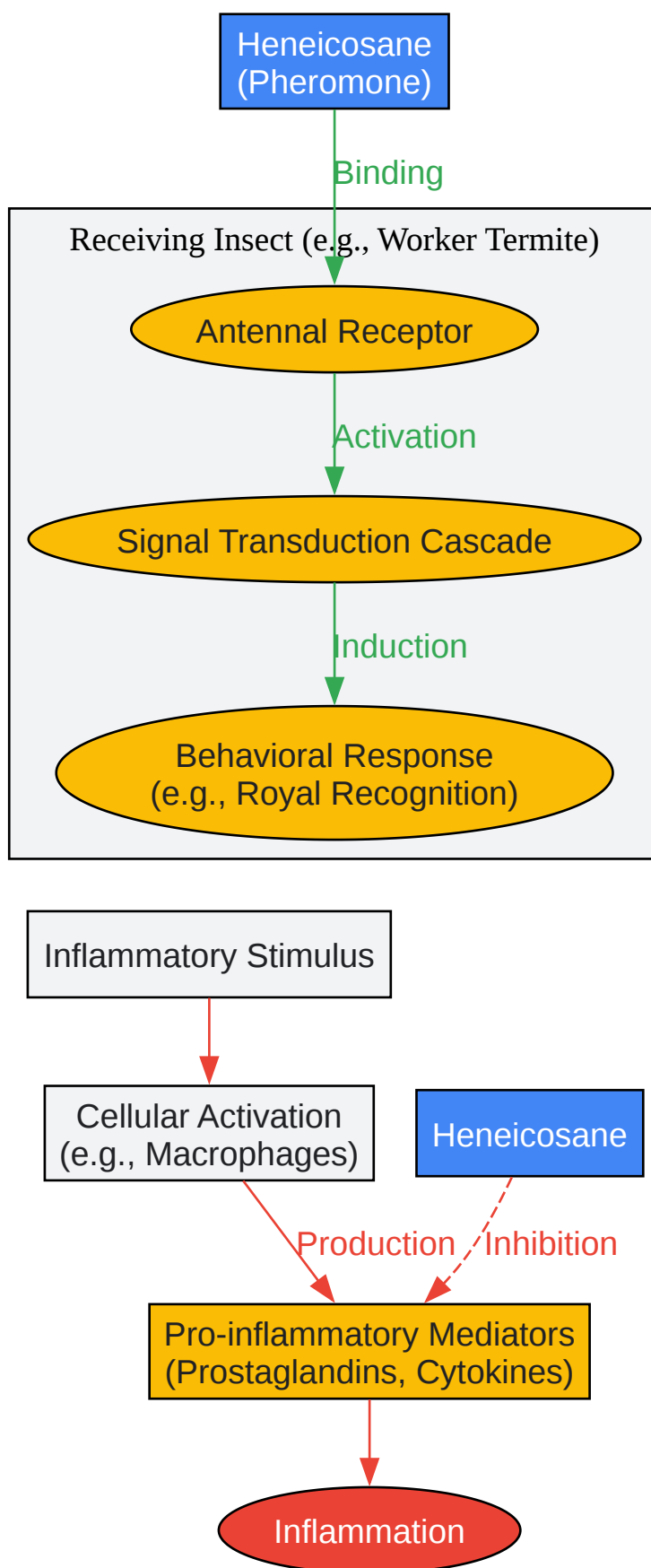
Biological Context: The Role of Heneicosane

While **Heneicosane-d44** is primarily a research tool, its non-deuterated analog, heneicosane, possesses significant biological activity, providing a rationale for its quantification in various biological systems.

Pheromonal Activity

Heneicosane acts as a semiochemical, a chemical signal that mediates interactions between organisms. It has been identified as a key pheromone in several insect species.

- **Termite Royal Recognition:** In the subterranean termite *Reticulitermes flavipes*, heneicosane is a royal-specific pheromone that allows worker termites to recognize the queen and king, thereby maintaining the social structure of the colony.[\[5\]](#)[\[6\]](#)
- **Mosquito Oviposition Attractant:** For the *Aedes aegypti* mosquito, the vector for dengue fever, heneicosane of larval origin acts as an oviposition-attractant pheromone, guiding gravid females to suitable egg-laying sites.[\[7\]](#)



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